

Application of 6-Fluoroquinoxaline Derivatives in Live-Cell Bioimaging: A Detailed Overview

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Compound of Interest

Compound Name: 6-Fluoroquinoxaline

Cat. No.: B159336

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The quinoxaline scaffold, a heterocyclic aromatic compound, has garnered significant attention in the development of fluorescent probes for bioimaging due to its advantageous photophysical properties and synthetic accessibility. The introduction of a fluorine atom at the 6-position of the quinoxaline ring can modulate the electronic properties of the molecule, potentially enhancing its fluorescence quantum yield, photostability, and utility as a sensor for various biological analytes. This document provides a detailed overview of the known applications of **6-fluoroquinoxaline** derivatives in live-cell bioimaging, complete with quantitative data, experimental protocols, and visual diagrams to facilitate understanding and application in research settings.

While the exploration of **6-fluoroquinoxaline** in bioimaging is an emerging field, existing research demonstrates its potential, particularly in the development of sensors for pH and metal ions.

I. Quantitative Data of 6-Substituted Quinoxaline-Based Fluorescent Probes

To facilitate the comparison of the photophysical properties of relevant quinoxaline-based probes, the following table summarizes key quantitative data from the literature.

Probe Name/Derivative	Analyte	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Quantum Yield (Φ)	Solvent/Medium	Reference
QC1 (6,7-bis[(3-aminopropyl)amino]-2,3-bis(4-methoxycarbonylphenyl)quinoxaline)	pH	480 (in acidic media)	550 (in acidic media)	Not specified	Chloroform/Aqueous	[1]
QM (6-methyl-2,3-di(quinoline-2-yl)quinoxaline)	$\text{Fe}^{3+}/\text{Cu}^{2+}$	Not specified for fluorescence	Quenched by Cu^{2+}	Not applicable	Not specified	[2]

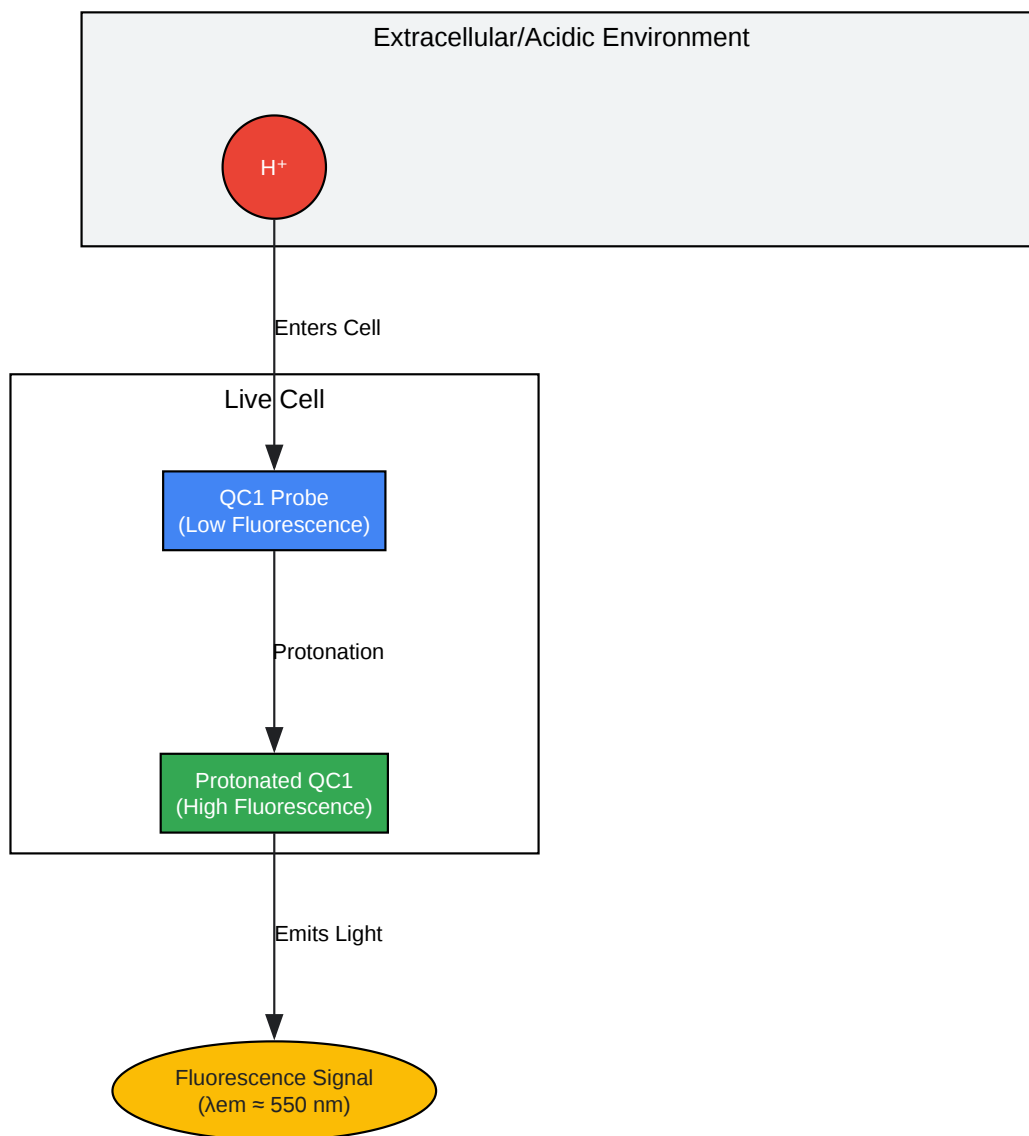
II. Applications in Live-Cell Bioimaging

A. pH Sensing in Live Cells

Certain 6,7-diaminoquinoxaline derivatives have been engineered as fluorescent pH indicators for acidic environments. One such example is the push-pull quinoxaline derivative QC1.[1] This probe exhibits a significant shift in its absorption and emission spectra in response to changes in pH, making it a ratiometric sensor.[1] The presence of aminopropyl substituents at the 6 and 7 positions enhances its water solubility in acidic conditions, a crucial feature for biological applications.[1]

Signaling Pathway and Probe Activation:

The sensing mechanism of QC1 is based on the protonation and deprotonation of the amino groups at the 6 and 7 positions of the quinoxaline core. In acidic environments, these amino groups become protonated, altering the intramolecular charge transfer (ICT) characteristics of the molecule and leading to a detectable change in its fluorescence.



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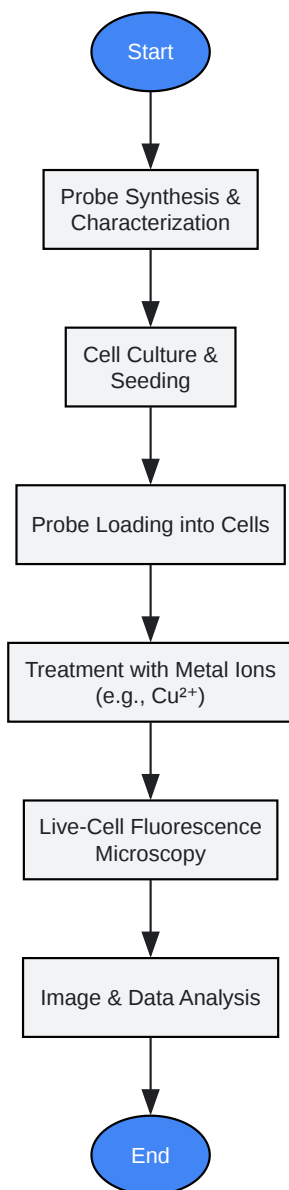
Caption: pH sensing mechanism of the QC1 probe in live cells.

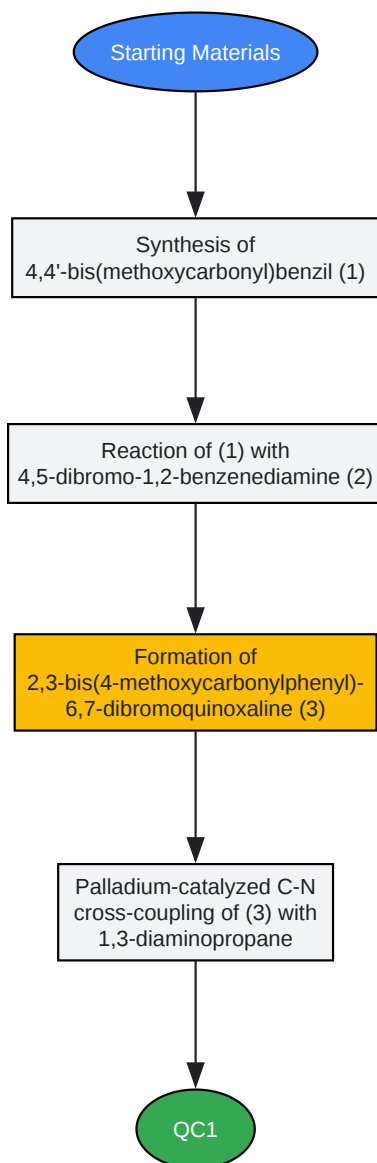
B. Detection of Metal Ions

Quinoxaline derivatives have also been developed as chemosensors for various metal ions. For instance, a 6-methyl-quinoxaline derivative, QM, has been shown to be a colorimetric sensor for Fe^{3+} and a fluorescent "turn-off" sensor for Cu^{2+} .^[2] While not a 6-fluoro derivative, this highlights the versatility of the quinoxaline scaffold for metal ion detection. The introduction of a fluorine atom could potentially modulate the selectivity and sensitivity of such probes.

Experimental Workflow for Metal Ion Detection:

The general workflow for utilizing a quinoxaline-based fluorescent probe for metal ion detection in live cells involves several key steps, from probe synthesis to imaging and data analysis.





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